

Application Note: Preparation of PluriSIn 1 Stock Solution in DMSO

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Compound of Interest

Compound Name: *PluriSIn 1*

Cat. No.: *B1678901*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PluriSIn 1, also known as NSC 14613, is a small molecule inhibitor of Stearoyl-CoA Desaturase (SCD1).[1][2][3][4] SCD1 is a key enzyme in lipid metabolism, responsible for converting saturated fatty acids into monounsaturated fatty acids.[1][5] In the field of stem cell research, **PluriSIn 1** is utilized for its ability to selectively eliminate undifferentiated human pluripotent stem cells (hPSCs), including embryonic stem (ES) and induced pluripotent stem (iPS) cells, while sparing differentiated cells.[2][6] This selective cytotoxicity is mediated through the induction of endoplasmic reticulum (ER) stress and apoptosis, making **PluriSIn 1** a valuable tool for preventing teratoma formation in transplantation studies and improving the safety of stem cell-based therapies.[1][3][4] Proper preparation and storage of **PluriSIn 1** stock solutions are critical for ensuring experimental reproducibility and efficacy. This document provides a detailed protocol for preparing a **PluriSIn 1** stock solution in Dimethyl Sulfoxide (DMSO).

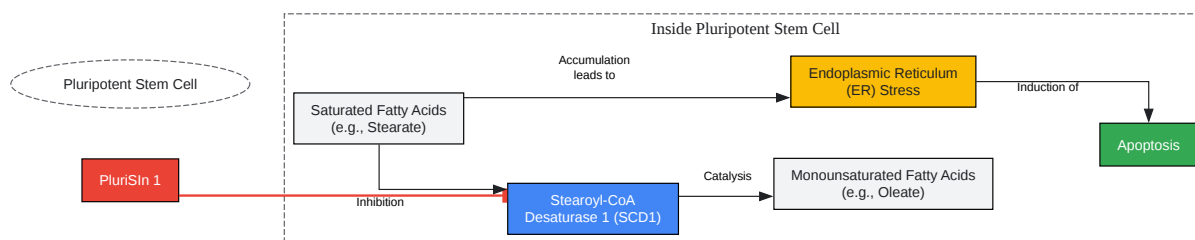
Quantitative Data and Properties

The following table summarizes the key chemical and physical properties of **PluriSIn 1**.

Property	Value	Source(s)
Chemical Name	N'-phenylpyridine-4-carbohydrazide	[1][2][4]
Alternative Name	NSC 14613	[1][7][8]
Molecular Formula	C ₁₂ H ₁₁ N ₃ O	[1][6][8]
Molecular Weight	213.24 g/mol	[1][3][4][8]
Purity	≥95% - ≥99% (Varies by supplier)	[6][4][8]
Solubility in DMSO	≥6.75 mg/mL to 43 mg/mL (up to 201.65 mM)	[1][3][8]
Appearance	Solid	[1][8]

Signaling Pathway and Mechanism of Action

PluriSIn 1 selectively induces apoptosis in pluripotent stem cells by inhibiting the enzyme Stearoyl-CoA Desaturase 1 (SCD1). This inhibition disrupts lipid homeostasis, leading to an accumulation of saturated fatty acids, which in turn causes ER stress and activates the apoptotic cascade.



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Caption: Mechanism of **PluriSIn 1**-induced apoptosis in pluripotent stem cells.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PluriSIn 1** in DMSO.

Materials

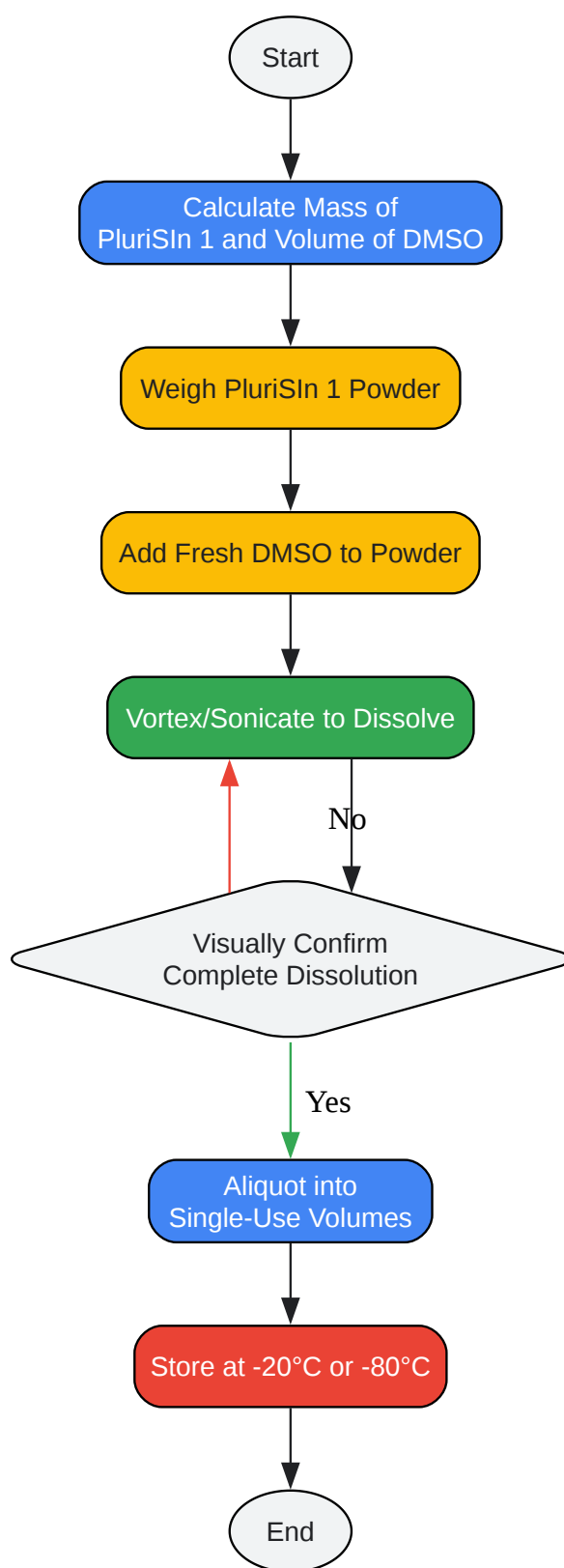
- **PluriSIn 1** powder (MW: 213.24 g/mol)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure

- Pre-experimental Calculations:
 - To prepare a 10 mM stock solution, the required mass of **PluriSIn 1** needs to be calculated.
 - Example Calculation for 1 mL of 10 mM Stock:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 213.24 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 2.13 \text{ mg}$

- For convenience, one can weigh a specific mass (e.g., 1 mg) and calculate the required volume of DMSO.[\[2\]](#)
 - $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{MW (g/mol)}) / \text{Concentration (mmol/L)} \times 1,000,000$
 - For 1 mg of **PluriSIn 1**: $\text{Volume } (\mu\text{L}) = (1 / 213.24) / 10 \times 1,000,000 = 469 \mu\text{L}$ of DMSO.
[\[2\]](#)[\[9\]](#)
- Weighing **PluriSIn 1**:
 - Under a chemical fume hood, carefully weigh the calculated amount of **PluriSIn 1** powder using an analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or cryovial appropriate for the final volume.
- Dissolution in DMSO:
 - Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **PluriSIn 1** powder. Using fresh DMSO is crucial as absorbed moisture can reduce solubility.[\[3\]](#)
 - Cap the vial securely.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved. If precipitation or phase separation occurs, gentle warming and/or sonication can be used to aid dissolution.[\[1\]](#)[\[7\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use working volumes in sterile cryovials. This practice is essential to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[2\]](#)[\[9\]](#)[\[10\]](#)
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Experimental Workflow



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Caption: Workflow for preparing **PluriSIn 1** stock solution in DMSO.

Storage and Stability

Proper storage is vital to maintain the activity of the **PluriSIn 1** stock solution.

Form	Storage Temperature	Stability Period	Notes
Solid Powder	-20°C	2 - 3 years	Protect from prolonged exposure to light. [2] [3]
Stock Solution in DMSO	-20°C	Up to 1 month	[3] [10]
Stock Solution in DMSO	-80°C	Up to 1 year	Recommended for longer-term storage. [3] [7]

General Recommendations:

- Avoid Freeze-Thaw Cycles: Aliquoting into single-use volumes is strongly recommended.[\[2\]](#)[\[9\]](#)
- Fresh Preparation: For critical experiments, it is best to prepare the stock solution fresh before use.[\[2\]](#)[\[9\]](#)
- Dilution for Cell Culture: When diluting the stock solution into aqueous culture medium, do so immediately before use.[\[2\]](#)[\[9\]](#) The final concentration of DMSO should be kept low (typically <0.1%) to avoid cellular toxicity.[\[2\]](#)[\[9\]](#)[\[11\]](#) A vehicle control (medium with the same final DMSO concentration) should be included in experiments.[\[11\]](#)

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